

## Navigating the Safe Disposal of AZD-5672 in a Laboratory Setting

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **AZD-5672** are paramount to ensuring laboratory safety and environmental protection. In the absence of a specific Safety Data Sheet (SDS) detailing the disposal protocol for **AZD-5672**, a cautious approach grounded in established best practices for similar chemical entities is essential. **AZD-5672**, an antagonist of the CCR5 receptor, is categorized as a synthetic organic compound and should be managed as potentially hazardous waste.[1][2]

## **Key Chemical and Safety Profile of AZD-5672**

To inform safe handling and disposal procedures, it is crucial to be aware of the known properties of **AZD-5672**. While a comprehensive safety profile is not publicly available, the following information has been compiled from various sources.



Property	Value/Information	Source
Chemical Name	(R)-N-(1-(3-(3,5-difluorophenyl)-3-(4-(methylsulfonyl)phenyl)propyl)piperidin-4-yl)-N-ethyl-2-(4-(methylsulfonyl)phenyl)acetamide	[3]
Molecular Formula	C32H38F2N2O5S2	[3]
Molecular Weight	632.78 g/mol	[3]
Compound Class	Synthetic organic; Diphenylmethanes	[1][4]
Known Targets	CCR5 (IC50 = 0.32 nM), hERG (IC50 = 7.3 $\mu$ M), P-gp (IC50 = 32 $\mu$ M)	[5][6]
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. Should be stored dry and in the dark.	[3]
Shipping	Shipped as a non-hazardous chemical at ambient temperature.	[3]

It is important to note that while it may be shipped as non-hazardous, this pertains to transportation regulations and does not preclude the need for careful handling and disposal in a laboratory setting.

# Standard Operating Procedure for the Disposal of AZD-5672

The following step-by-step guide provides a comprehensive operational plan for the proper disposal of **AZD-5672**, adhering to general laboratory safety protocols for chemical waste.



### **Experimental Protocol: Disposal of AZD-5672**

Objective: To safely dispose of pure **AZD-5672** and contaminated materials in accordance with standard laboratory chemical waste procedures.

#### Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves
- Chemical fume hood
- Designated, labeled, and sealable hazardous waste container (for solid and liquid waste)
- Sharps container (if applicable)
- Spill kit for chemical spills

#### Procedure:

- Risk Assessment and Preparation:
  - Conduct a risk assessment for the handling and disposal of AZD-5672. Given its nature as
    a bioactive small molecule, treat it as a potentially toxic substance.
  - Ensure all necessary PPE is worn correctly before handling the compound.
  - Perform all operations involving solid AZD-5672 or concentrated solutions within a certified chemical fume hood to prevent inhalation of any dust or aerosols.
- Segregation of Waste:
  - Solid Waste:
    - Collect any unused or expired pure AZD-5672 powder in a designated hazardous solid waste container.
    - Contaminated consumables such as weighing paper, pipette tips, and gloves should also be placed in this container.



#### Liquid Waste:

- Solutions containing AZD-5672 should be collected in a designated hazardous liquid waste container.
- Do not mix with incompatible waste streams. If dissolved in a solvent, the waste container should be appropriate for that solvent (e.g., a container for halogenated or non-halogenated solvents).

#### Sharps Waste:

 Any contaminated needles, syringes, or other sharp objects must be disposed of in a designated sharps container.

#### · Decontamination:

 Decontaminate any surfaces or non-disposable equipment that has come into contact with AZD-5672. Use a suitable solvent or cleaning agent known to be effective for similar organic compounds, followed by a standard laboratory detergent and water.

#### Waste Container Management:

- Clearly label all waste containers with "Hazardous Waste," the name of the chemical (AZD-5672), and the primary hazard (e.g., "Toxic").
- Keep waste containers securely sealed when not in use.
- Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.

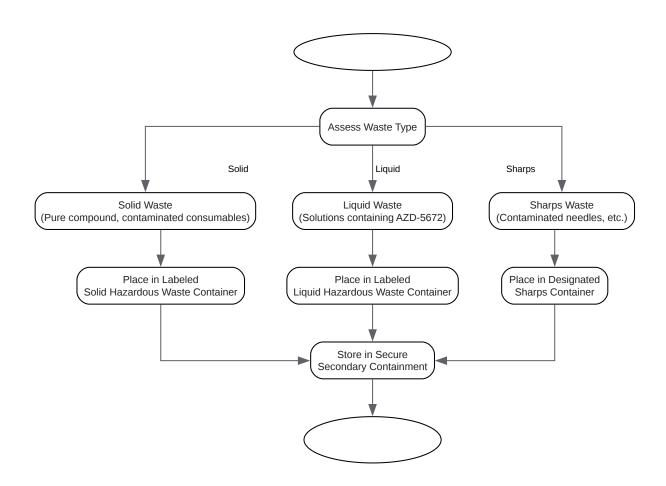
#### Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental
   Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Never dispose of AZD-5672 or its solutions down the drain or in the regular trash.

## **Visual Guidance for Disposal Workflow**



To further clarify the procedural logic, the following diagrams illustrate the decision-making process and the overall workflow for the proper disposal of **AZD-5672**.



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## References



- 1. AZD5672 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. Preclinical and clinical investigation of a CCR5 antagonist, AZD5672, in patients with rheumatoid arthritis receiving methotrexate PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. AZD-5672 | P-gp | CCR | HER | TargetMol [targetmol.com]
- 6. medchemexpress.com [medchemexpress.com]
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